

Personal protective equipment for handling c-Fms-IN-3

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Compound of Interest

Compound Name: *c-Fms-IN-3*

Cat. No.: B1250063

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Essential Safety and Handling Guide for c-Fms-IN-3

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling the c-Fms inhibitor, **c-Fms-IN-3**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing exposure risk.

Compound Information:

Property	Value
IUPAC Name	Not available
CAS Number	885704-21-2[1]
Molecular Formula	C ₂₃ H ₃₀ N ₆ O
Molecular Weight	406.52 g/mol [2]
Solubility	DMSO: 25 mg/mL (61.50 mM); Water: < 0.1 mg/mL (insoluble)[2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **c-Fms-IN-3** is not readily available, it is a potent kinase inhibitor and should be handled with care.[\[1\]](#)[\[2\]](#)[\[3\]](#) Potent kinase inhibitors are considered hazardous compounds, and appropriate safety precautions must be taken.[\[4\]](#)[\[5\]](#)[\[6\]](#) The following personal protective equipment is mandatory when handling **c-Fms-IN-3**.[\[4\]](#)[\[5\]](#)[\[7\]](#)

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory. [4]
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, especially when handling stock solutions. [4] [5]
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation. [4] [5]
Respiratory Protection	Suitable respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to avoid aerosol inhalation. [4] [5]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Step-by-Step Handling Protocol

- Don Personal Protective Equipment (PPE): Before entering the designated handling area, put on all required PPE as specified in the table above. This includes inner and outer gloves, a lab coat, and eye protection. A respirator should be used if handling the powder outside of a containment system.[\[4\]](#)

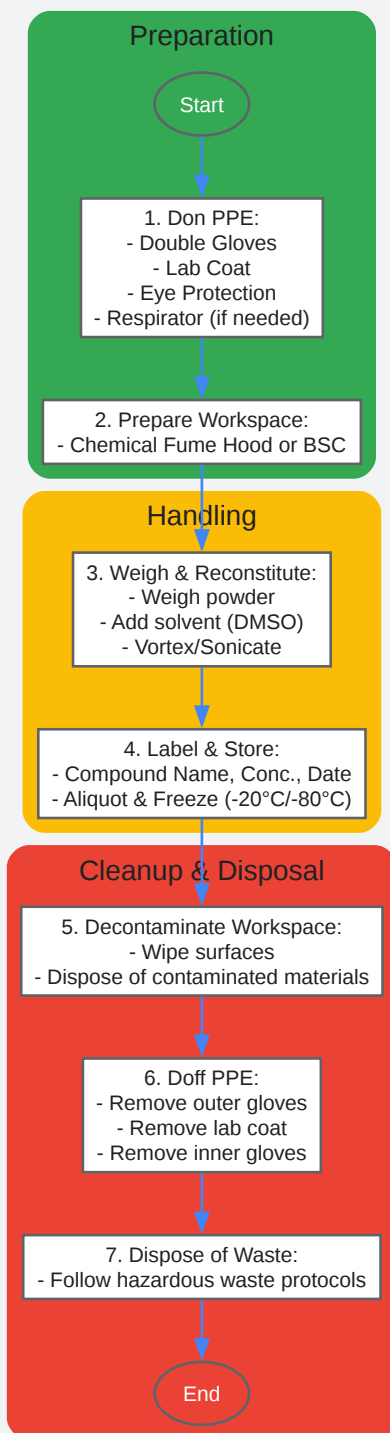
- Prepare the Workspace: All handling of **c-Fms-IN-3**, especially weighing of the solid compound and preparation of stock solutions, should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure.[\[4\]](#)
- Weighing and Reconstitution:
 - Carefully weigh the required amount of **c-Fms-IN-3** powder on a tared weigh boat inside the fume hood/BSC.
 - To prepare a stock solution, add the appropriate solvent (e.g., DMSO) to the vial containing the powder.[\[2\]](#)
 - Cap the vial tightly and vortex until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) and sonication can be used to aid dissolution.[\[2\]](#)
- Labeling and Storage:
 - Clearly label all solutions with the compound name, concentration, date, and your initials.
 - Store stock solutions in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. For storage at -20°C, use within one month; for -80°C, use within six months.[\[2\]](#)
- Decontaminate the Workspace: After handling is complete, wipe down all surfaces and equipment in the fume hood/BSC with an appropriate decontamination solution (e.g., a high-pH solution or a validated commercial product). Dispose of the absorbent paper as hazardous waste.[\[4\]](#)
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Typically, outer gloves are removed first, followed by the lab coat, and then inner gloves.[\[4\]](#)

Disposal Plan

All waste generated from handling **c-Fms-IN-3**, including empty vials, used pipette tips, contaminated gloves, and absorbent paper, must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Visualized Workflow

Safe Handling Workflow for c-Fms-IN-3

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **c-Fms-IN-3**.

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